

# In Vitro Metabolism of 4-Methylpentedrone (4-MPD): A Technical Guide

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## Compound of Interest

Compound Name: 4-Methylpentedrone

Cat. No.: B3026277

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This technical guide provides a comprehensive overview of the current scientific understanding of the in vitro metabolism of **4-Methylpentedrone** (4-MPD), a synthetic cathinone. The information presented is based on published research and is intended to support further investigation and development in the fields of toxicology, pharmacology, and drug metabolism.

## Introduction

**4-Methylpentedrone** (4-MPD) is a synthetic stimulant of the cathinone class. Understanding its metabolic fate is crucial for predicting its pharmacokinetic profile, potential for drug-drug interactions, and toxicological effects. In vitro metabolism studies, primarily using human liver microsomes (HLM), have been instrumental in elucidating the biotransformation pathways of this compound.

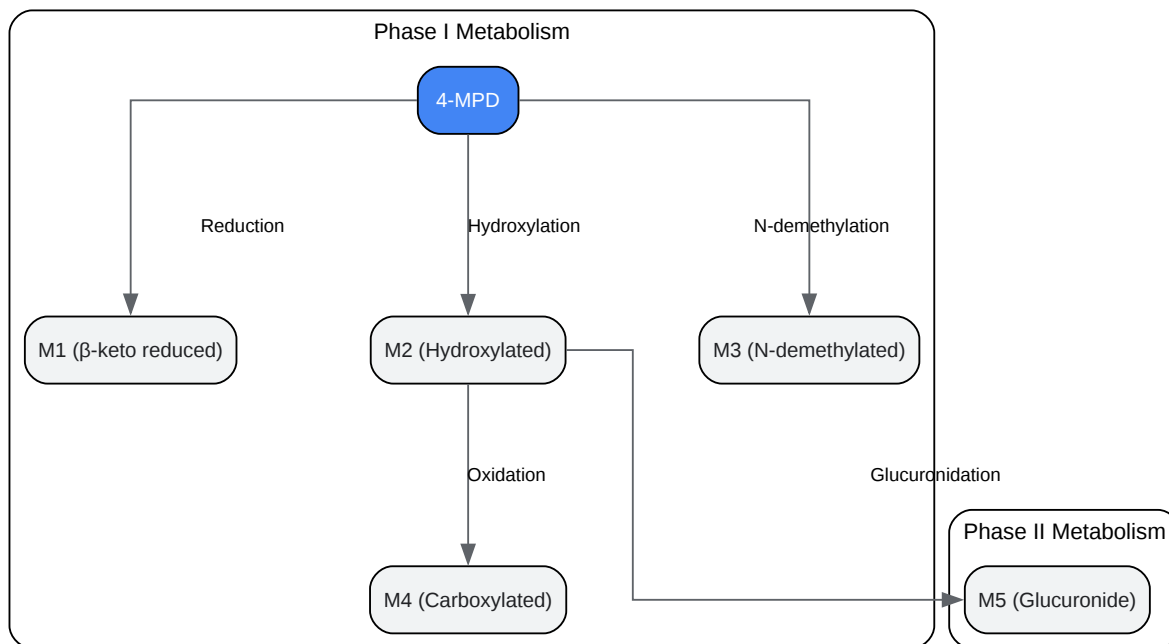
## Metabolic Pathways of 4-Methylpentedrone

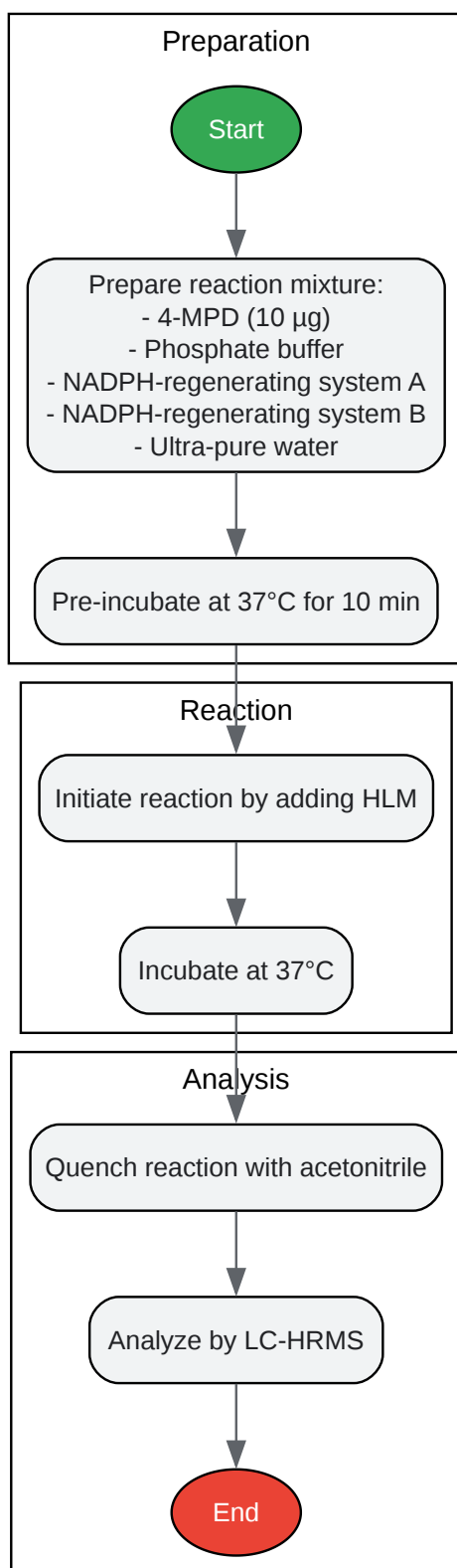
The in vitro metabolism of 4-MPD proceeds through both Phase I and Phase II reactions, leading to the formation of several metabolites. The primary metabolic pathways identified are reduction, N-demethylation, hydroxylation, and subsequent oxidation, followed by glucuronide conjugation.<sup>[1]</sup>

Based on current research, five key metabolites have been identified in vitro, designated as M1 through M5. The mono-hydroxylated metabolite (M2) has been reported as the most abundant

species in these studies.[\[1\]](#)

The proposed metabolic cascade begins with Phase I modifications of the parent 4-MPD molecule, creating functional groups that can then undergo Phase II conjugation.





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## References

- 1. In Vitro Metabolic Study of Four Synthetic Cathinones: 4-MPD, 2-NMC, 4F-PHP and bk-EPDP - PMC [pmc.ncbi.nlm.nih.gov]
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